

An In-depth Technical Guide to 1-Bromo-2,4-dimethoxy-3-methylbenzene

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Compound of Interest

Compound Name: 1-Bromo-2,4-dimethoxy-3-methylbenzene

CAS No.: 22794-95-2

Cat. No.: B1609967

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Bromo-2,4-dimethoxy-3-methylbenzene** (CAS No. 1243404-99-0), a substituted aromatic halide with significant potential as a versatile building block in synthetic organic chemistry.^[1] Given the limited publicly available data for this specific compound, this document leverages established principles of chemical reactivity and draws analogies from closely related structures to provide expert insights into its synthesis, physicochemical properties, and potential applications, particularly in the realm of medicinal chemistry and drug development. A proposed synthetic pathway is detailed, supported by established methodologies for the functionalization of substituted aromatic systems. This guide is intended to serve as a foundational resource for researchers seeking to incorporate this and similar structural motifs into their synthetic strategies.

Introduction and Physicochemical Properties

1-Bromo-2,4-dimethoxy-3-methylbenzene is a poly-substituted aromatic compound featuring a bromine atom and two methoxy groups, along with a methyl group, attached to a benzene ring. This unique arrangement of functional groups imparts a specific set of electronic and steric properties that make it a valuable intermediate for the synthesis of more complex molecular architectures. The electron-donating nature of the methoxy and methyl groups activates the aromatic ring towards certain transformations, while the bromine atom serves as a key handle for a wide array of cross-coupling and substitution reactions.

Core Compound Specifications

Property	Value	Source
CAS Number	1243404-99-0	[1]
Molecular Formula	C ₉ H ₁₁ BrO ₂	[2]
Molecular Weight	231.09 g/mol	[2]
Physical Properties	Data not available	[2]

While specific experimental data on the physical properties of **1-Bromo-2,4-dimethoxy-3-methylbenzene**, such as melting point and boiling point, are not readily available in the literature, it can be inferred from analogous structures like 1-Bromo-2,4-dimethoxybenzene that it is likely to be a liquid or a low-melting solid at room temperature.

Proposed Synthetic Pathway and Experimental Protocol

The synthesis of **1-Bromo-2,4-dimethoxy-3-methylbenzene** is not explicitly detailed in readily accessible scientific literature. However, a logical and efficient synthetic route can be proposed based on established methodologies for the regioselective bromination of activated aromatic systems. The key to a successful synthesis lies in the strategic introduction of the bromine atom onto the pre-existing 2,4-dimethoxy-3-methylbenzene scaffold.

A plausible precursor for this synthesis is 2,6-dimethoxy-4-methylphenol, which can be prepared from p-cresol. The subsequent methylation of the phenol and bromination of the resulting trimethoxybenzene derivative would yield the target compound.

Proposed Synthesis Workflow



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Caption: Proposed synthetic pathway for **1-Bromo-2,4-dimethoxy-3-methylbenzene**.

Step-by-Step Experimental Protocol (Proposed)

Step 1: Synthesis of 2,6-Dibromo-4-methylphenol from p-Cresol

This procedure is adapted from established methods for the bromination of phenols.

- In a four-necked round-bottom flask equipped with a mechanical stirrer, dropping funnel, thermometer, and a condenser with a drying tube, charge p-cresol (1.0 eq).
- Add acetic acid as the solvent.
- Cool the mixture to 20-25°C using an external cooling bath.
- Slowly add bromine (2.0 eq) dropwise while maintaining the temperature.
- After the addition is complete, stir the reaction mixture at room temperature for 2 hours.
- Work up the reaction by extraction with a suitable organic solvent (e.g., chloroform), followed by washing with an aqueous solution of sodium bisulfite and then brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude 2,6-dibromo-4-methylphenol.

Step 2: Synthesis of 2,6-Dimethoxy-4-methylphenol

This step utilizes a copper-catalyzed methoxylation reaction.

- Prepare a solution of sodium methoxide in dry methanol under an inert atmosphere.

- In a separate flask, add 2,6-dibromo-4-methylphenol (1.0 eq), cuprous chloride (catalytic amount), and dry DMF.
- Add the sodium methoxide solution to the mixture.
- Heat the reaction mixture to 85-90°C and stir for several hours, monitoring the reaction by TLC.
- After completion, cool the reaction mixture and pour it into crushed ice.
- Acidify with dilute hydrochloric acid and extract the product with dichloromethane.
- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate to obtain crude 2,6-dimethoxy-4-methylphenol.

Step 3: Reduction of the Phenolic Hydroxyl Group (Hypothetical)

This step is a conceptual proposal to generate the necessary precursor. The direct reduction of a phenol is challenging; a more practical approach would involve conversion to a tosylate followed by reductive cleavage.

Alternative Step 3 & 4: Direct Bromination of a Suitable Precursor

A more direct approach would involve the bromination of 1,3-dimethoxy-2-methylbenzene.

- Dissolve 1,3-dimethoxy-2-methylbenzene (1.0 eq) in a suitable solvent such as dichloromethane or carbon tetrachloride.
- Add N-Bromosuccinimide (NBS) (1.0-1.1 eq) to the solution.
- Initiate the reaction using a radical initiator (e.g., AIBN) or photochemically.
- Monitor the reaction by TLC until the starting material is consumed.
- Upon completion, filter the succinimide byproduct and wash the filtrate with aqueous sodium thiosulfate and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain **1-Bromo-2,4-dimethoxy-3-methylbenzene**.

Applications in Drug Discovery and Medicinal Chemistry

Halogenated aromatic compounds are fundamental building blocks in medicinal chemistry, offering a versatile platform for the synthesis of novel therapeutic agents. The bromine atom in **1-Bromo-2,4-dimethoxy-3-methylbenzene** serves as a synthetic handle for various transformations, enabling the construction of diverse molecular libraries.

Role as a Synthetic Intermediate

- **Cross-Coupling Reactions:** The aryl bromide functionality is amenable to a wide range of palladium-catalyzed cross-coupling reactions, including Suzuki, Stille, Heck, and Sonogashira couplings. These reactions allow for the formation of new carbon-carbon and carbon-heteroatom bonds, providing a powerful tool for molecular elaboration.
- **Nucleophilic Aromatic Substitution:** While less reactive than activated aryl halides, the bromine atom can undergo nucleophilic aromatic substitution under specific conditions, allowing for the introduction of various nucleophiles.
- **Formation of Organometallic Reagents:** The bromo-substituent can be converted into an organolithium or Grignard reagent, which can then be reacted with a variety of electrophiles.

The presence of methoxy and methyl groups on the aromatic ring can influence the electronic and steric properties of the final molecule, potentially impacting its binding affinity and selectivity for biological targets.

Potential Therapeutic Areas

The benzimidazole core, which can be synthesized from precursors like the title compound, is a privileged scaffold in drug discovery, with applications as:

- Anticancer agents
- Antimicrobial agents
- Antiviral agents
- Anti-inflammatory agents

The unique substitution pattern of **1-Bromo-2,4-dimethoxy-3-methylbenzene** makes it a promising starting material for the development of novel compounds in these and other therapeutic areas.

Safety and Handling

Specific safety data for **1-Bromo-2,4-dimethoxy-3-methylbenzene** is not available. However, based on the safety profiles of structurally similar brominated and methoxylated aromatic compounds, the following precautions should be observed:

- General Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Health Hazards: May be harmful if swallowed, inhaled, or absorbed through the skin. May cause irritation to the skin, eyes, and respiratory tract.
- First Aid:
 - In case of skin contact: Immediately wash with soap and plenty of water.
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
 - If inhaled: Move the person into fresh air.
 - If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Always consult the Safety Data Sheet (SDS) for the most current and detailed safety information before handling any chemical.

Conclusion

1-Bromo-2,4-dimethoxy-3-methylbenzene represents a valuable, albeit under-characterized, building block for synthetic and medicinal chemistry. Its unique substitution pattern offers a combination of reactivity and structural features that can be exploited for the synthesis of complex and potentially bioactive molecules. While direct experimental data is limited, this guide provides a scientifically grounded framework for its synthesis, handling, and potential applications, thereby serving as a catalyst for further research and development involving this intriguing compound.

References

- ChemSynthesis. **1-bromo-2,4-dimethoxy-3-methylbenzene**. [[Link](#)]

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